Physical properties of 2,3,4-Trimethyloctane

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Compound of Interest	
Compound Name:	*2,3,4-Trimethyloctane*
CAS No.:	*62016-31-3*
Cat. No.:	*B14542405*

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An In-depth Technical Guide on the Physical Properties of **2,3,4-Trimethyloctane**

Introduction

2,3,4-Trimethyloctane is a branched-chain alkane with the chemical formula C11H24.[1][2][3][4] As a saturated hydrocarbon, it consists entirely of carbon and hydrogen atoms connected by single bonds. Alkanes, in general, are known for their relative lack of reactivity, which makes their physical properties a primary area of interest for characterization and application.[5] They are nonpolar molecules, leading to insolubility in water but good solubility in nonpolar organic solvents.[5][6] This guide provides a detailed overview of the key physical properties of **2,3,4-trimethyloctane**, the experimental methods used to determine these properties, and the underlying molecular principles that govern them.

Physical Properties

The physical characteristics of **2,3,4-trimethyloctane** are summarized in the table below. These properties are crucial for predicting its behavior in various chemical and physical processes.

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Property	Value	Units
Molecular Formula	C11H24	-
Molecular Weight	156.31	g/mol
Boiling Point	180	°C
Melting Point	-57.06 (estimate)	°C
Density	0.7536	g/cm³
Refractive Index	1.4221	-

(Data sourced from ChemicalBook and PubChem)[1][2][3]

Experimental Protocols

The determination of the physical properties listed above requires precise experimental techniques. The following sections detail the standard methodologies for these measurements.

Density Measurement using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid with high precision.[7][8]

Methodology:

- Preparation: The pycnometer is thoroughly cleaned, dried, and weighed accurately on an analytical balance. This mass is recorded as m_pyc.
- Sample Filling: The pycnometer is filled with **2,3,4-trimethyloctane**, ensuring no air bubbles are trapped. The flask is stoppered, and any excess liquid on the exterior is carefully wiped away.
- Weighing: The filled pycnometer is weighed again to determine the total mass (m_total).
- Temperature Control: The temperature of the sample is measured and recorded, as density is temperature-dependent.

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- Calculation: The mass of the liquid (m_liq) is calculated by subtracting the pycnometer's mass from the total mass (m_liq = m_total - m_pyc). The density (ρ) is then calculated by dividing the mass of the liquid by the known volume of the pycnometer (V_pyc).

  ρ = m_liq / V_pyc

Boiling Point Determination via Thiele Tube

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[9]

Methodology:

- Sample Preparation: A small amount (approximately 0.5 mL) of **2,3,4-trimethyloctane** is placed in a small test tube (Durham tube).
- Capillary Tube Insertion: A melting-point capillary tube is sealed at one end and placed, open-end down, into the liquid in the test tube.
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling mineral oil.
- Heating: The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Observation: Heating continues until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
- Boiling Point Reading: The liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the liquid equals the atmospheric pressure.[10]

Refractive Index Measurement using an Abbe Refractometer

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The refractive index is a fundamental property that measures how light propagates through a substance and is determined using a refractometer.[11][12]

Methodology:

- Instrument Calibration: The refractometer prisms are cleaned with a soft tissue and a suitable solvent (e.g., ethanol or acetone) and calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **2,3,4-trimethyloctane** are placed on the surface of the lower prism.
- Prism Closure: The prisms are carefully closed to spread the liquid into a thin, uniform film.
- Measurement: The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the reticle.
- Reading: The refractive index is read directly from the instrument's scale.
- Temperature Correction: The temperature is recorded, as the refractive index is temperature-dependent. Literature values are typically reported at 20°C or 25°C, and a correction factor may be applied if the measurement is performed at a different temperature.[12]

Structure-Property Relationships

The physical properties of alkanes are directly influenced by their molecular structure, specifically their molecular weight and the degree of branching.

- Molecular Weight: As the number of carbon atoms (and thus the molecular weight) increases, the surface area of the molecule also increases. This leads to stronger intermolecular van der Waals forces (London dispersion forces), which require more energy to overcome. Consequently, boiling point, melting point, density, and viscosity all tend to increase with molecular weight.[5][13][14]
- Branching: For isomers with the same molecular formula, increased branching leads to a more compact, spherical shape. This reduces the effective surface area for intermolecular

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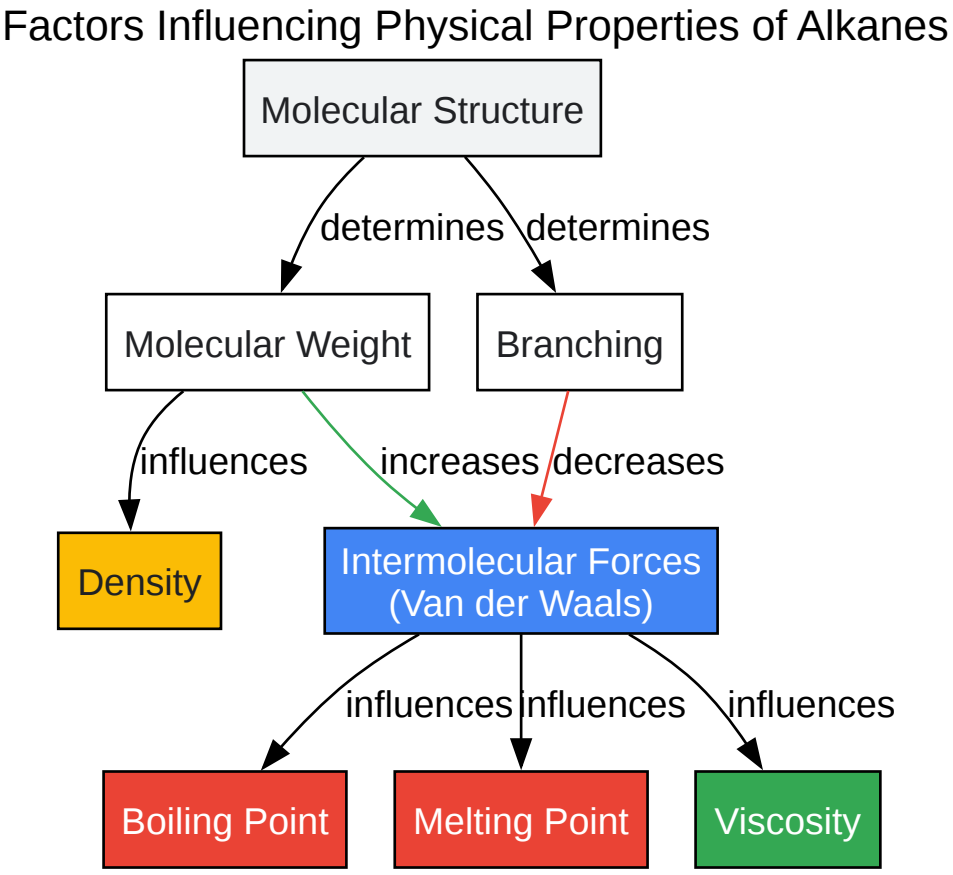
contact, weakening the van der Waals forces. As a result, branched alkanes typically have lower boiling points than their straight-chain counterparts.[13]

The following diagram illustrates the logical relationships between the molecular structure of an alkane and its key physical properties.



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Relationship between alkane structure and physical properties.

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